

Crystal Structure Analysis of 6-Hydroxy-5-iodonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxy-5-iodonicotinic acid

CAS No.: 365413-19-0

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the crystallographic analysis of **6-hydroxy-5-iodonicotinic acid**. While, to date, the specific crystal structure of **6-hydroxy-5-iodonicotinic acid** has not been reported in publicly accessible databases, this document offers a detailed examination of the crystal structure of the closely related parent compound, 6-hydroxynicotinic acid. By analyzing this foundational structure, we can project the potential solid-state behavior of its 5-iodo derivative. This guide also includes established experimental protocols for the synthesis of a related compound and proposes a methodology for the synthesis and crystallization of **6-hydroxy-5-iodonicotinic acid**, providing a solid framework for future research in this area.

Introduction

6-Hydroxynicotinic acid and its derivatives are significant compounds in medicinal chemistry and drug development. The introduction of a halogen atom, such as iodine, into the molecular structure can profoundly influence its physicochemical properties, including lipophilicity,

metabolic stability, and receptor binding affinity. Understanding the three-dimensional arrangement of atoms in the crystalline state is paramount for structure-based drug design and for controlling the solid-state properties of active pharmaceutical ingredients (APIs). Although the crystal structure of **6-hydroxy-5-iodonicotinic acid** remains to be determined, an in-depth analysis of its parent compound, 6-hydroxynicotinic acid, provides critical insights.

Crystal Structure of 6-Hydroxynicotinic Acid

The crystal structure of 6-hydroxynicotinic acid has been determined and provides a fundamental basis for understanding its halogenated derivatives.[1] The compound crystallizes in the triclinic space group P-1.[1]

Table 1: Crystallographic Data for 6-Hydroxynicotinic Acid[1]

Parameter	Value
Chemical Formula	C ₆ H ₅ NO ₃
Molecular Weight	139.11 g/mol
Crystal System	Triclinic
Space Group	P-1
a	6.813 Å
b	11.134 Å
c	16.278 Å
α	82.557°
β	78.106°
γ	76.251°
Volume	1156.4 Å ³
Z	8

Data obtained at 293 K.

The molecular structure of 6-hydroxynicotinic acid in the crystalline state predominantly exists in its oxo-tautomeric form, 6-oxo-1,6-dihydropyridine-3-carboxylic acid. The crystal packing is characterized by a network of intermolecular hydrogen bonds, which are crucial in stabilizing the crystal lattice.

Predicted Influence of 5-Iodo Substitution on Crystal Structure

The substitution of a hydrogen atom with an iodine atom at the 5-position of the pyridine ring is expected to introduce significant changes to the crystal packing. The larger van der Waals radius and the potential for halogen bonding of the iodine atom will likely alter the intermolecular interactions. Halogen bonds (C-I...O and C-I...N) may form, competing with or complementing the existing hydrogen bonding network, potentially leading to a different crystal symmetry and unit cell parameters. Researchers investigating the crystal structure of **6-hydroxy-5-iodonicotinic acid** should be cognizant of these potential packing motifs.

Experimental Protocols

While a specific protocol for the synthesis of **6-hydroxy-5-iodonicotinic acid** is not readily available, a reliable method for the synthesis of the analogous 6-hydroxy-5-nitronicotinic acid from 6-hydroxynicotinic acid has been reported. This procedure can be adapted for the iodination of 6-hydroxynicotinic acid.

Synthesis of a Related Compound: 6-Hydroxy-5-nitronicotinic acid

A common method for the nitration of 6-hydroxynicotinic acid involves the use of fuming nitric acid.

Method 1:

- Dissolve 6-hydroxynicotinic acid (25.0 g, 180 mmol) in 95 mL of fuming nitric acid.
- Stir the solution at 50°C for 18 hours.
- After cooling to room temperature, concentrate the mixture.

- Co-evaporate with water.
- Add methanol to precipitate the product.
- Filter the brown precipitate and wash it with cold methanol (2 x 50 mL).

Note: This synthesis should be performed with appropriate safety precautions in a well-ventilated fume hood.

Proposed Synthesis of 6-Hydroxy-5-iodonicotinic Acid

A potential route for the synthesis of **6-hydroxy-5-iodonicotinic acid** involves the electrophilic iodination of 6-hydroxynicotinic acid. A common iodinating agent for activated aromatic rings is iodine monochloride (ICl) or a mixture of iodine and an oxidizing agent.

Proposed Method:

- Dissolve 6-hydroxynicotinic acid in a suitable solvent (e.g., acetic acid).
- Add N-iodosuccinimide (NIS) or another electrophilic iodine source to the solution.
- The reaction may require heating or the presence of a catalyst.
- Monitor the reaction progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the product can be isolated by precipitation or extraction, followed by purification via recrystallization.

Crystallization Protocol

Obtaining single crystals suitable for X-ray diffraction is a critical step. The crystallization of hydroxynicotinic acids can be sensitive to pH.

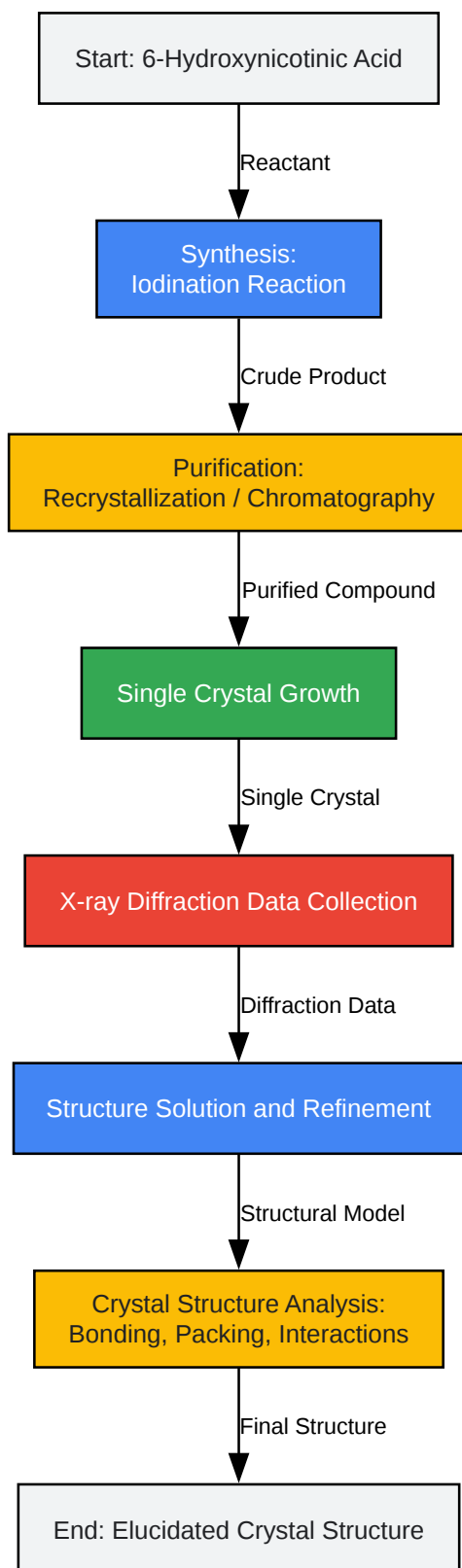
Proposed Crystallization Method:

- Dissolve the purified **6-hydroxy-5-iodonicotinic acid** in a suitable solvent or solvent mixture (e.g., water, ethanol, or a mixture thereof) at an elevated temperature to achieve saturation.

- Slowly cool the solution to room temperature.
- If no crystals form, consider techniques such as solvent evaporation, or vapor diffusion with an anti-solvent.
- The pH of the solution can be adjusted to modulate solubility and promote crystallization.

Workflow for Crystal Structure Analysis

The following diagram illustrates a typical workflow for the synthesis and crystal structure determination of **6-hydroxy-5-iodonicotinic acid**.



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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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